

Technical Support Center: Optimizing Pyridate Spray Application

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Compound of Interest

Compound Name: Pyridate

Cat. No.: B1679944

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **Pyridate** herbicide, focusing on strategies to minimize crop injury while maintaining efficacy.

Frequently Asked Questions (FAQs)

Q1: What is **Pyridate** and how does it work?

Pyridate is a selective, post-emergence contact herbicide belonging to the phenyl-pyridazine group (WSSA Group 6).[1][2][3] Its mode of action is the inhibition of Photosystem II (PSII) in the photosynthetic pathway of susceptible weeds.[1][2] **Pyridate** blocks the D1 protein, inhibiting electron transport and leading to the production of toxic oxygen forms that cause rapid cell wall degradation and necrosis (browning) of weed tissue.[2]

Q2: How does **Pyridate** achieve selectivity in crops like corn, chickpeas, and mint?

Pyridate's selectivity is primarily due to the rapid metabolic detoxification by the tolerant crop.[4] Tolerant plants can quickly deactivate the active metabolite of **Pyridate** by forming glycosidic conjugates, rendering it non-toxic to the crop.[5]

Q3: What are the typical symptoms of **Pyridate** injury on crops?

As a contact herbicide, injury symptoms are localized to the areas of direct spray contact. Common symptoms include:

- Corn: Burning of the leaves. This is often a result of misapplication.[6]
- Chickpeas: Generally, chickpeas show good tolerance to **Pyridate**, with injury levels often below 10%.[7] However, under certain conditions, such as tank-mixing with other herbicides like Prowl H2O, symptoms can include abnormal growth with elongated leaves and stems.[8]
- Mint: While specific visual descriptions of injury are less documented, mint is considered tolerant when **Pyridate** is applied according to label directions, typically post-emergence.[3][9]

Q4: Can tank mixing **Pyridate** with other herbicides increase the risk of crop injury?

Yes, tank mixing can sometimes increase the potential for phytotoxicity. For instance, a study on chickpeas observed abnormal growth when **Pyridate** was tank-mixed with Prowl H2O.[8] However, tank mixes are also crucial for managing herbicide-resistant weeds. Synergistic effects have been noted with HPPD-inhibitors and atrazine, enhancing weed control.[2][10] It is essential to conduct small-scale trials to evaluate crop safety before large-scale applications of new tank mixes.

Q5: How do adjuvants like Methylated Seed Oil (MSO) and Non-ionic Surfactants (NIS) affect **Pyridate** application?

Adjuvants are critical for optimizing the performance of post-emergence herbicides like **Pyridate**.

- Non-ionic Surfactants (NIS): These reduce the surface tension of spray droplets, allowing for better spreading and coverage on the weed leaf surface.[4] They are generally considered to have a lower risk of causing crop injury compared to oil-based adjuvants.[4]
- Methylated Seed Oils (MSO): MSOs are more aggressive than NIS in dissolving the waxy cuticle of leaves, leading to faster and more effective herbicide absorption.[11] This can significantly enhance weed control, especially under dry conditions where weeds have a thicker cuticle.[11] However, this increased penetration can also heighten the risk of crop injury, particularly at high temperatures.[11][12] Using reduced herbicide rates with MSO can be a strategy to enhance weed control while mitigating the risk of crop injury.[11]

Troubleshooting Guide

Observed Issue	Potential Cause(s)	Recommended Action(s)
Leaf burning or necrotic spots on corn leaves.	Misapplication (e.g., incorrect rate, improper timing). Spray drift from an adjacent field. Application during high temperatures, especially with an MSO adjuvant.	Review application records to confirm the correct rate and timing were used. Assess the pattern of injury in the field; uniform injury may suggest a rate issue, while injury concentrated on field edges could indicate drift. If high temperatures were a factor, consider switching to an NIS adjuvant or applying during cooler parts of the day in the future.
Stunted or abnormal growth in chickpeas (e.g., elongated leaves).	A specific tank-mix partner may be causing an adverse interaction. The chickpea variety may have lower tolerance. Application during a period of crop stress (e.g., drought, waterlogging).	If a tank mix is suspected, try applying Pyridate alone in a small test area to see if the symptoms persist. Consult with seed suppliers regarding the Pyridate tolerance of the specific chickpea variety. Avoid applying herbicides when the crop is under environmental stress.
Poor weed control despite Pyridate application.	Weeds were too large at the time of application. Poor spray coverage. Environmental conditions (e.g., low humidity, drought) are affecting weed uptake. Herbicide resistance in the weed population.	Apply Pyridate when weeds are small and actively growing. Ensure proper spray volume and nozzle selection for thorough coverage. Consider using an MSO adjuvant to improve uptake in challenging conditions, but be mindful of the increased risk of crop injury. If resistance is suspected, rotate to a

		herbicide with a different mode of action.
Inconsistent results across the field.	Uneven spray application due to improper boom height or worn nozzles. Variations in soil type or topography affecting crop or weed growth.	Calibrate the sprayer and check for worn nozzles. Evaluate if the injury or lack of control corresponds to specific field areas (e.g., slopes, areas with different soil types).

Data on Pyridate Phytotoxicity in Chickpeas

Treatment	Application Rate (g ai/ha)	Observed Crop Injury (%)	Impact on Yield	Source
Pyridate	900 (1x rate)	< 10%	No reduction	[7]
Pyridate	1800 (2x rate)	< 10%	No reduction	[7]
Pyridate	300	< 10%	Not specified	[7]
Pyridate	600	< 10%	Not specified	[7]
Pyridate + Prowl H2O	Not specified	Abnormal growth (elongated leaves and stems)	Not specified	[8]
Pyridate + Clethodim	Not specified	No significant injury	No significant difference	[13][14]
Pyridate + Cycloxydim	Not specified	No significant injury	Increased biomass and yield	[13]

Experimental Protocols

Protocol for Assessing Pyridate Phytotoxicity in a Greenhouse Setting

Objective: To evaluate the tolerance of a specific crop species to varying rates of **Pyridate** and different adjuvant combinations under controlled environmental conditions.

Materials:

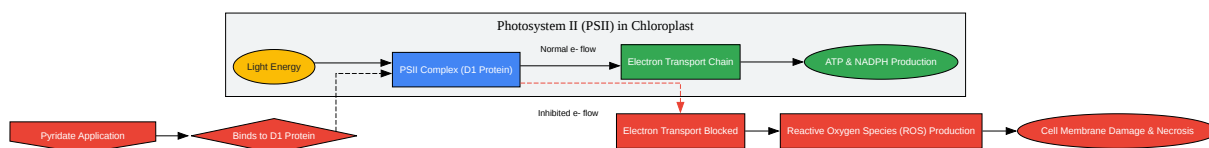
- **Pyridate** formulation
- Adjuvants (e.g., NIS, MSO)
- Seeds of the desired crop species
- Pots with a suitable growing medium
- Greenhouse with controlled temperature, humidity, and lighting
- Calibrated research-grade sprayer
- Personal Protective Equipment (PPE)

Methodology:

- Plant Preparation:
 - Sow seeds in pots and allow them to grow to the desired stage for post-emergence application (e.g., V2-V4 stage for corn).
 - Ensure uniform growth of all plants before treatment.
- Treatment Preparation:
 - Prepare a stock solution of **Pyridate**.
 - Create serial dilutions to achieve the desired application rates (e.g., 0.5x, 1x, and 2x the recommended field rate).
 - For each rate, prepare separate spray solutions with the different adjuvants to be tested (e.g., **Pyridate** + 0.25% v/v NIS, **Pyridate** + 1% v/v MSO).
 - Include an untreated control (sprayed with water only) and a control with adjuvant only.

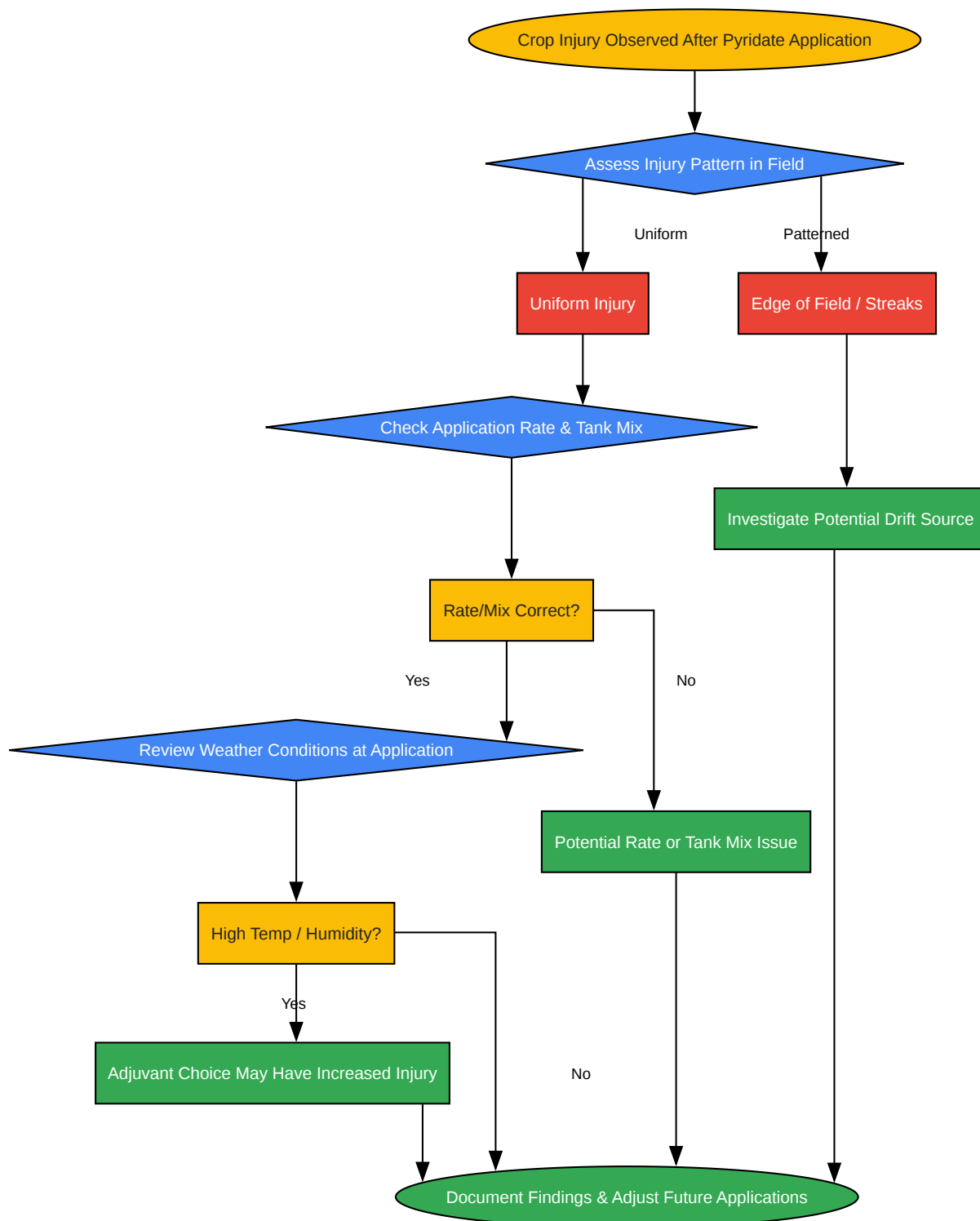
- Application:
 - Arrange the pots in a randomized complete block design.
 - Use a calibrated sprayer to apply the treatments uniformly to the plants. Ensure consistent spray volume and pressure.
- Post-Application Care and Data Collection:
 - Return the plants to the greenhouse and maintain optimal growing conditions.
 - Visually assess crop injury at regular intervals (e.g., 3, 7, 14, and 21 days after treatment). Use a 0-100% scale, where 0% is no injury and 100% is plant death.
 - Record specific injury symptoms (e.g., chlorosis, necrosis, stunting, malformation).
 - At the end of the experiment, harvest the above-ground biomass, dry it in an oven, and record the dry weight for each plant.
- Data Analysis:
 - Analyze the visual injury ratings and biomass data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

Visualizations



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Caption: **Pyridate**'s mode of action in inhibiting Photosystem II.



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Caption: A workflow for troubleshooting **Pyridate** crop injury.

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